

The Solubility Landscape of N,N-Dibutylacetamide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N,N-Dibutylacetamide*

Cat. No.: B075695

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Authored for researchers, scientists, and drug development professionals, this in-depth technical guide provides a comprehensive overview of the solubility characteristics of **N,N-Dibutylacetamide**. This document delves into the available solubility data, presents detailed experimental protocols for its determination, and offers visual workflows to aid in experimental design.

N,N-Dibutylacetamide, a tertiary amide with the chemical formula $C_{10}H_{21}NO$, is a colorless liquid recognized for its potential as a versatile organic solvent.^{[1][2]} Its molecular structure, featuring a polar amide group and non-polar butyl chains, suggests its utility in dissolving a range of organic compounds. This guide aims to consolidate the current understanding of its solvent properties to support its application in pharmaceutical sciences and chemical research.

Quantitative Solubility Data

Quantitative solubility data for a wide array of organic compounds specifically in **N,N-Dibutylacetamide** is not extensively available in publicly accessible literature. However, based on its chemical structure and the general principles of solubility ("like dissolves like"), it is anticipated to be a good solvent for many organic molecules. One calculated value indicates its water solubility to be 5.3 g/L at 25°C. The solubility of other amide compounds can provide some insight into the expected behavior of **N,N-Dibutylacetamide**. For instance, N,N-Dimethylacetamide (DMAc), a structurally related solvent, is known for its exceptional ability to

dissolve a wide range of substances, including many polymers and resins, and is miscible with water and most common organic solvents like alcohols, ethers, and ketones.[3][4]

To facilitate further research and provide a foundational understanding, the following table summarizes the known physical properties of **N,N-Dibutylacetamide**, which are crucial in predicting its solubility behavior.

Property	Value	Reference
CAS Number	1563-90-2	[2][5][6]
Molecular Formula	C ₁₀ H ₂₁ NO	[1][2][5][6]
Molecular Weight	171.28 g/mol	[1][5]
Boiling Point	247 °C	[7]
Dielectric Constant	19.10	[7]
Calculated Water Solubility	5.3 g/L (25 °C)	

Experimental Protocols for Solubility Determination

Accurate determination of the solubility of organic compounds in **N,N-Dibutylacetamide** is essential for its practical application. The following are detailed methodologies for key experiments.

Thermodynamic Solubility Determination: The Shake-Flask Method

The shake-flask method is a widely recognized and reliable technique for determining the thermodynamic solubility of a compound in a specific solvent.[3]

Materials:

- **N,N-Dibutylacetamide** (solvent)
- Organic compound of interest (solute)

- Analytical balance
- Glass vials with screw caps
- Thermostatically controlled shaker or water bath
- Filtration device (e.g., syringe filter with a compatible membrane)
- Analytical instrument for concentration measurement (e.g., HPLC, GC, UV-Vis spectrophotometer)

Procedure:

- Preparation of a Supersaturated Solution: Add an excess amount of the solid organic compound to a glass vial containing a known volume or weight of **N,N-Dibutylacetamide**. The presence of undissolved solid is crucial to ensure saturation.
- Equilibration: Seal the vials and place them in a thermostatic shaker set to the desired temperature. Agitate the mixture for a sufficient duration (typically 24-72 hours) to ensure the system reaches thermodynamic equilibrium.
- Phase Separation: After equilibration, cease agitation and allow the vials to stand undisturbed at the controlled temperature for an adequate period to permit the excess solid to sediment.
- Sample Withdrawal and Filtration: Carefully withdraw a known volume of the supernatant, ensuring no solid particles are disturbed. Immediately filter the solution using a syringe filter that is chemically compatible with **N,N-Dibutylacetamide**.
- Analysis: Analyze the concentration of the solute in the filtrate using a pre-validated analytical method.
- Calculation: The solubility is then calculated based on the determined concentration in the saturated solution.

Gravimetric Analysis for Solubility Determination

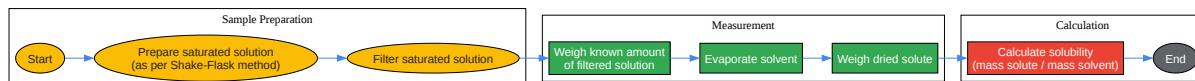
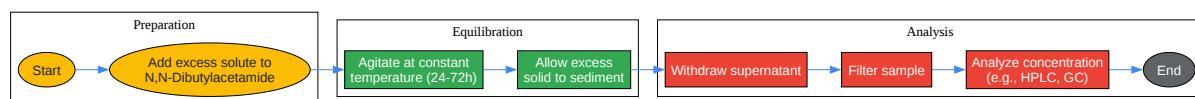
For non-volatile solutes, a gravimetric method can be employed to determine solubility.

Procedure:

- Follow steps 1-4 of the Shake-Flask Method.
- Solvent Evaporation: Accurately weigh a clean, dry container. Transfer a known mass or volume of the clear, filtered saturated solution into the container. Carefully evaporate the **N,N-Dibutylacetamide** under controlled conditions (e.g., in a vacuum oven at a temperature that does not degrade the solute).
- Mass Determination: Once the solvent is completely removed, reweigh the container with the dried solute.
- Calculation: The mass of the dissolved solute is the final weight minus the initial weight of the empty container. The solubility can then be expressed in terms of mass of solute per mass or volume of solvent.

Mandatory Visualizations

To aid in the conceptualization of the experimental process, the following diagrams illustrate the logical workflows.



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